

2-Bromoethyl propanoate chemical properties

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Compound of Interest

Compound Name: 2-Bromoethyl propanoate

Cat. No.: B15270261

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An In-Depth Technical Guide to the Chemical Properties of **2-Bromoethyl Propanoate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of **2-bromoethyl propanoate**, a halogenated ester of interest in organic synthesis and drug development. The information is compiled from various sources to ensure a thorough understanding of its characteristics, handling, and potential applications.

Chemical and Physical Properties

2-Bromoethyl propanoate is a colorless to light yellow liquid. It is important to distinguish it from its isomer, ethyl 2-bromopropionate, as their properties differ. The fundamental properties of **2-bromoethyl propanoate** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₅ H ₉ BrO ₂	[1][2]
Molecular Weight	181.03 g/mol	[1][2]
IUPAC Name	2-bromoethyl propanoate	[1]
CAS Number	4823-46-5	[3]
Appearance	Clear liquid - light yellow	[4]
Density	1.394 g/cm ³ at 25°C (for the related ethyl 2-bromopropionate)	[4]
Boiling Point	156-160°C (for the related ethyl 2-bromopropionate)	[5]
Water Solubility	Insoluble	[5][6]
Refractive Index	n _{20/D} 1.446 (lit.) (for the related ethyl 2-bromopropionate)	
Stability	Stable at room temperature.	[5]

Spectral Data

Spectral analysis is crucial for the identification and characterization of **2-bromoethyl propanoate**. The following data has been reported:

Spectrum Type	Availability	Source
¹³ C NMR	Available	[1]
Mass Spec (GC-MS)	Available	[1]
IR Spectra	Vapor Phase IR Spectra available	[1]
¹ H NMR	Data available for similar compounds	[7][8]

Chemical Reactivity

2-Bromoethyl propanoate's reactivity is primarily dictated by the presence of the bromine atom, which is a good leaving group. This makes the adjacent carbon atom electrophilic and susceptible to nucleophilic attack.^[9]

- **Nucleophilic Substitution:** It is expected to readily undergo S_N2 reactions with various nucleophiles, such as amines, alcohols, and thiols, to form new carbon-heteroatom bonds. This reactivity makes it a useful alkylating agent for introducing the 2-propoxyethyl group into molecules.
- **Incompatibilities:** It is incompatible with strong acids, bases, oxidizing agents, and reducing agents.^{[6][10]}
- **Hazardous Decomposition Products:** Upon combustion, it may produce carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen halides.^[10]

Reactivity of **2-Bromoethyl Propanoate**.

Experimental Protocols

Synthesis of 2-Bromoethyl Propanoate

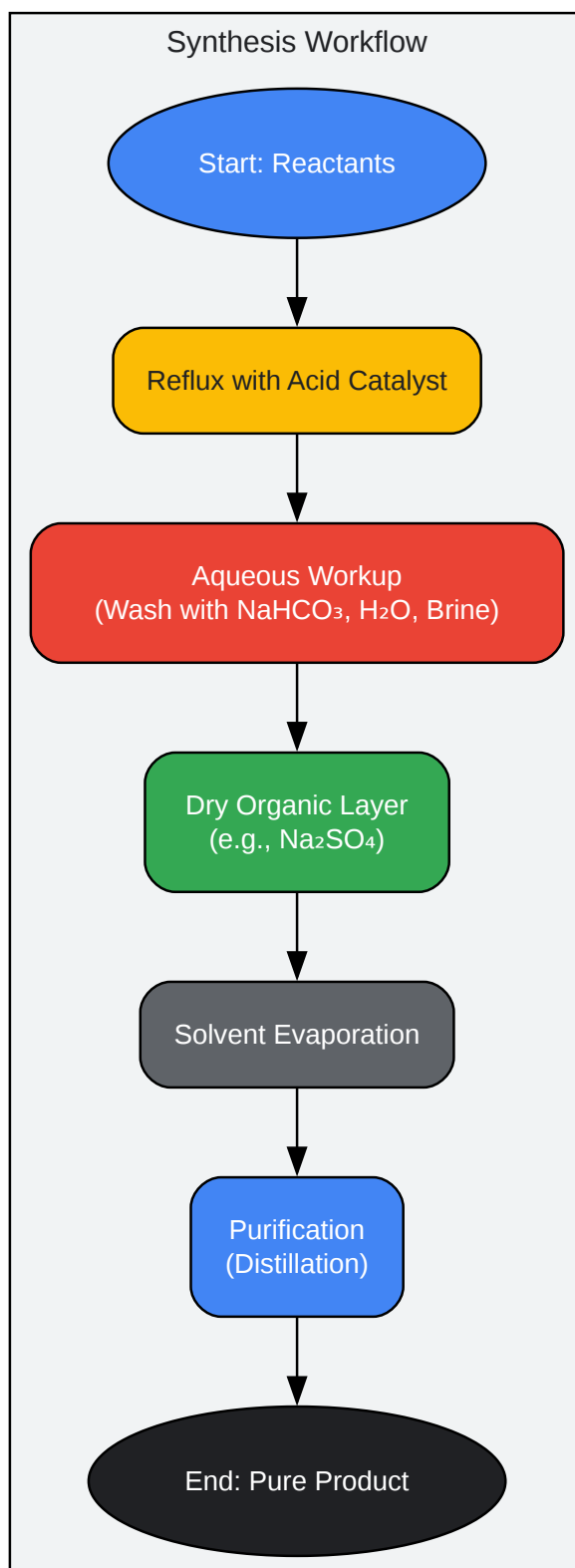
While specific protocols for **2-bromoethyl propanoate** are not detailed in the provided results, a general synthesis can be inferred from standard esterification reactions. A plausible method is the Fischer esterification of propionic acid with 2-bromoethanol in the presence of an acid catalyst.

Reaction: Propionic Acid + 2-Bromoethanol $\xrightarrow{\text{H}^+ \text{ catalyst}}$ **2-Bromoethyl Propanoate** + Water

General Procedure:

- Combine equimolar amounts of propionic acid and 2-bromoethanol in a round-bottom flask.
- Add a catalytic amount of a strong acid (e.g., sulfuric acid or p-toluenesulfonic acid).^[11]

- Heat the mixture under reflux for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).[\[11\]](#)
- After the reaction is complete, cool the mixture to room temperature.
- Pour the mixture into a separatory funnel containing water and a water-immiscible organic solvent (e.g., diethyl ether or ethyl acetate).
- Wash the organic layer sequentially with a saturated sodium bicarbonate solution (to neutralize the acid catalyst), water, and brine.[\[11\]](#)
- Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate).[\[11\]](#)
- Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by distillation under reduced pressure to obtain pure **2-bromoethyl propanoate**.



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Synthesis workflow for **2-Bromoethyl Propanoate**.

Safety and Handling

Detailed safety information for **2-bromoethyl propanoate** is not explicitly available. However, based on the data for the similar compound ethyl 2-bromopropionate, the following precautions should be taken.[\[10\]](#)[\[12\]](#)

Hazard Category	Recommendations
Personal Protective Equipment (PPE)	Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and clothing to prevent skin exposure. [10] [12] In case of inadequate ventilation, use a suitable respirator.
Handling	Handle in a well-ventilated area, preferably in a chemical fume hood. [13] Avoid contact with skin, eyes, and clothing. [10] Do not breathe mist, vapors, or spray. [10] Keep away from heat, sparks, and open flames. [10]
Storage	Store in a cool, dry, and well-ventilated place in a tightly closed container. [5] [12]
First Aid	Eyes: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [10] Skin: Get medical aid. Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. [13] Ingestion: Do not induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately. [12] Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. [12]

This guide is intended for informational purposes for qualified professionals. Always consult the relevant Safety Data Sheet (SDS) before handling any chemical.

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